

An In-depth Technical Guide to α -L-Xylofuranose: Chemical Structure and Properties

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Compound of Interest

Compound Name: *alpha-L-Xylofuranose*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological significance of α -L-Xylofuranose. The content is tailored for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and visual representations of its molecular interactions and experimental workflows.

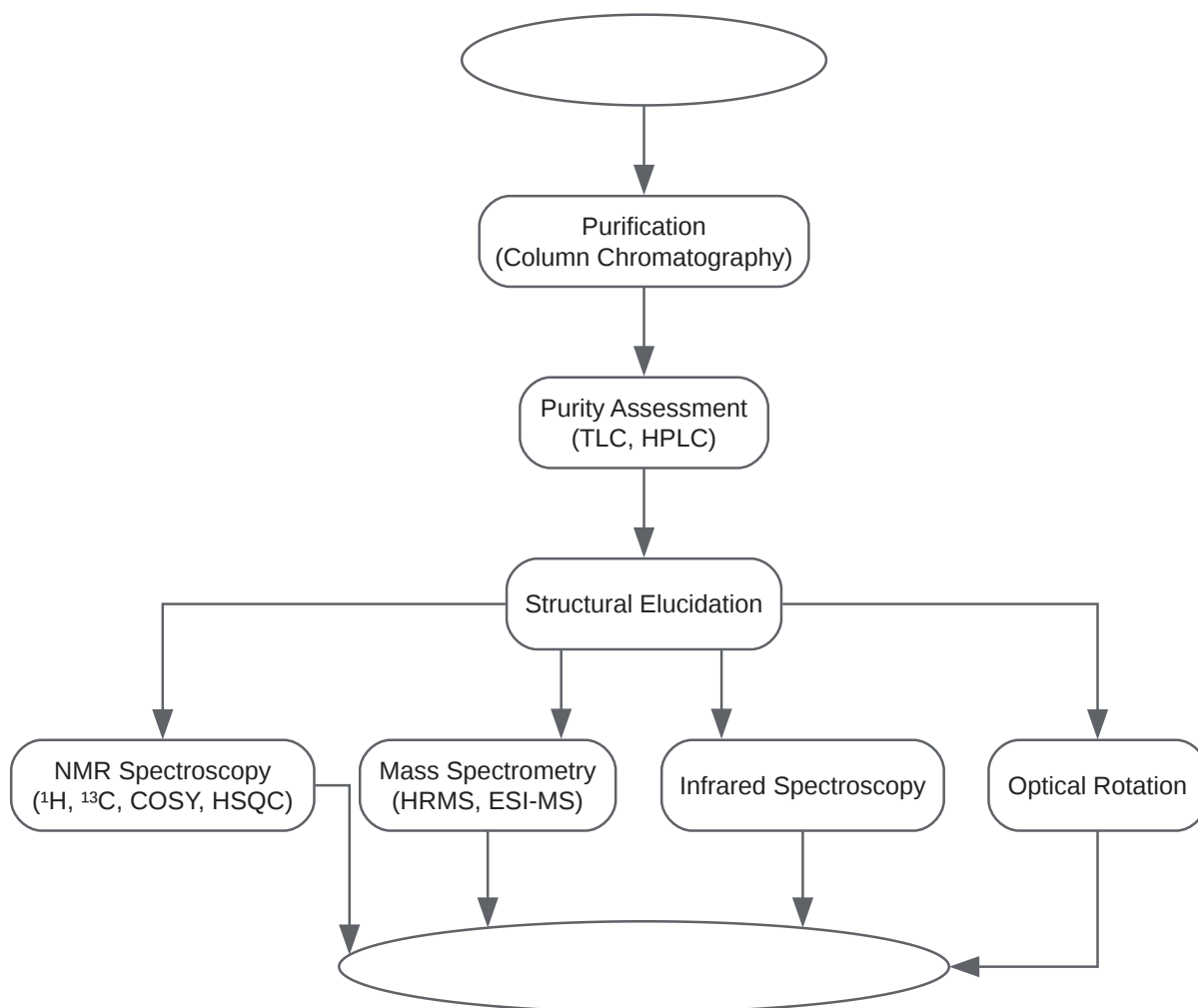
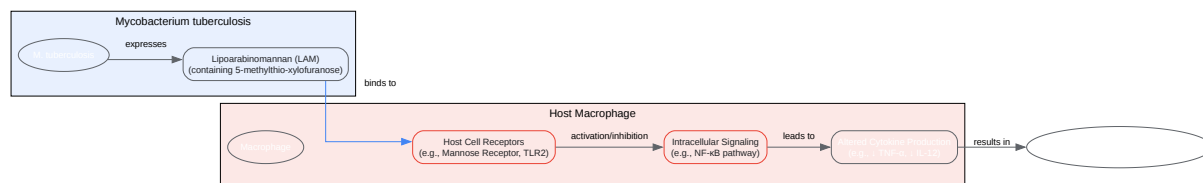
Chemical Structure and Identification

Alpha-L-Xylofuranose is a monosaccharide, an L-xylofuranose with an alpha-configuration at the anomeric center. It is the enantiomer of α -D-xylofuranose[1].

IUPAC Name: (2R,3S,4S,5S)-5-(hydroxymethyl)oxolane-2,3,4-triol[1]

Molecular Formula: C₅H₁₀O₅[1]

Chemical Structure:



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References

- 1. alpha-L-xylofuranose | C₅H₁₀O₅ | CID 7019000 - PubChem [pubchem.ncbi.nlm.nih.gov]
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